

4-(Benzyloxy)benzene-1-sulfinic acid physical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

4-(Benzyloxy)benzene-1sulfinicacid

Cat. No.:

B2796651

Get Quote

Technical Guide: 4-(Benzyloxy)benzene-1sulfinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties, a proposed experimental protocol for the synthesis, and a discussion of the potential biological relevance of 4-(Benzyloxy)benzene-1-sulfinic acid. Due to the limited availability of direct experimental data for this specific compound, information from closely related analogs is included to provide a comparative context.

Core Physical Properties

Quantitative data for 4-(Benzyloxy)benzene-1-sulfinic acid is not readily available in the public domain. The following table summarizes the known qualitative and computed data for the target compound, alongside experimental data for structurally related molecules to provide a frame of reference.



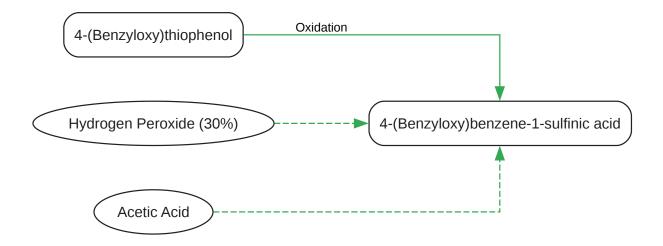
Property	4- (Benzyloxy)be nzene-1- sulfinic acid	Benzenesulfini c Acid (analog)	4- (Benzyloxy)ph enol (precursor)	Benzenesulfini c acid sodium salt (related salt)
IUPAC Name	4- (Benzyloxy)benz enesulfinic acid[1]	Benzenesulfinic acid	4- (Benzyloxy)phen ol	Sodium benzenesulfinate
Synonyms	-	Phenylsulfinic acid	Hydroquinone monobenzyl ether	-
CAS Number	740053-31-0[1]	618-41-7	103-16-2	873-55-2
Molecular Formula	C13H12O3S	C ₆ H ₆ O ₂ S	C13H12O2	C₀H₅NaO₂S
Molecular Weight	248.3 g/mol [1]	142.18 g/mol	212.24 g/mol	164.16 g/mol
Physical Form	Powder[1]	Colorless crystalline solid	Solid	White crystalline powder or crystals
Melting Point	Not available	83-84 °C	119-120 °C	>300 °C
Boiling Point	Not available	Not available	Not available	Not available
Solubility	Not available	Soluble in water	Not available	Soluble in water

Proposed Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of 4-(Benzyloxy)benzene-1-sulfinic acid is not available in peer-reviewed literature. However, a plausible and reliable method is the oxidation of the corresponding thiol, 4-(benzyloxy)thiophenol. The following protocol is adapted from general procedures for the synthesis of sulfinic acids.

Reaction Scheme:





Click to download full resolution via product page

Figure 1: Proposed synthesis of 4-(Benzyloxy)benzene-1-sulfinic acid.

Materials:

- 4-(Benzyloxy)thiophenol
- Glacial Acetic Acid
- Hydrogen Peroxide (30% aqueous solution)
- Deionized Water
- · Diethyl Ether
- · Anhydrous Magnesium Sulfate
- Ice bath
- · Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator



Procedure:

- Dissolution: In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 4-(benzyloxy)thiophenol (1 equivalent) in glacial acetic acid (approximately 10 mL per gram of thiophenol).
- Cooling: Place the flask in an ice bath and cool the solution to 0-5 °C with stirring.
- Oxidation: Slowly add a 30% aqueous solution of hydrogen peroxide (2.2 equivalents)
 dropwise to the cooled solution. Maintain the temperature below 10 °C during the addition.
- Reaction: After the addition is complete, continue to stir the reaction mixture at room temperature for 12-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, pour the mixture into a beaker containing ice-cold deionized water (approximately 50 mL per gram of starting thiol).
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with diethyl ether (3 x 50 mL).
- Washing: Combine the organic extracts and wash with a saturated aqueous solution of sodium bisulfite (2 x 30 mL) to remove any unreacted peroxide, followed by a wash with brine (1 x 30 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes, to yield pure 4-(Benzyloxy)benzene-1-sulfinic acid.

Potential Biological Activity and Signaling Pathways

Direct experimental evidence for the biological activity of 4-(Benzyloxy)benzene-1-sulfinic acid is not currently published. However, the structural motifs present in the molecule, namely the





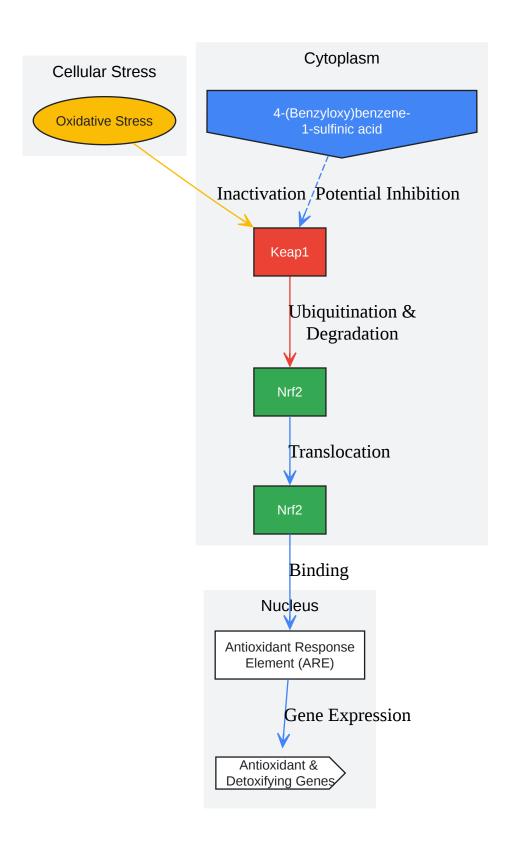


benzyloxy and the benzene-sulfinic acid groups, are found in compounds with known biological activities.

- Carbonic Anhydrase Inhibition: The related compound, 4-(benzyloxy)benzene-1-sulfonamide, is a known inhibitor of human recombinant carbonic anhydrase 7 (CA-7). Sulfonamide and sulfinic acid groups can sometimes interact with similar enzymatic targets.
- Enzyme Inhibition: Other benzene sulfonamide derivatives have been shown to exhibit a range of enzyme inhibitory activities, including against acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and tyrosinase.
- Keap1-Nrf2 Protein-Protein Interaction Inhibition: Compounds containing a benzyloxy group attached to a benzene scaffold have been identified as inhibitors of the Keap1-Nrf2 proteinprotein interaction. This pathway is a critical regulator of cellular responses to oxidative stress.

Given the activity of these related compounds, it is plausible that 4-(Benzyloxy)benzene-1-sulfinic acid could be investigated as a modulator of enzymes or protein-protein interactions. A potential area of investigation could be its effect on the Keap1-Nrf2 signaling pathway.





Click to download full resolution via product page



Figure 2: A diagram illustrating the potential interaction of 4-(Benzyloxy)benzene-1-sulfinic acid with the Keap1-Nrf2 signaling pathway. Under normal conditions, Keap1 targets Nrf2 for degradation. Oxidative stress or potential inhibition by the target compound could disrupt this interaction, allowing Nrf2 to translocate to the nucleus and activate the expression of antioxidant genes.

This guide provides the currently available information on 4-(Benzyloxy)benzene-1-sulfinic acid. Further experimental investigation is required to fully characterize its physical properties, optimize its synthesis, and elucidate its biological activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Benzyl Derivatives with in Vitro Binding Affinity for Human Opioid and Cannabinoid Receptors from the Fungus Eurotium repens PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-(Benzyloxy)benzene-1-sulfinic acid physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2796651#4-benzyloxy-benzene-1-sulfinic-acid-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com